

Application Note: Analysis of 5-Phenyltetradecane by High-Performance Liquid Chromatography

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Compound of Interest

Compound Name: 5-Phenyltetradecane

Cat. No.: B14179997

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Introduction

5-Phenyltetradecane is a member of the linear alkylbenzene (LAB) family, which finds applications in industrial processes and as intermediates in the synthesis of surfactants. The accurate quantification and purity assessment of **5-Phenyltetradecane** are crucial for quality control and research purposes. High-Performance Liquid Chromatography (HPLC) with UV detection offers a robust and reliable method for the analysis of such aromatic compounds. This application note details a reversed-phase HPLC method for the separation and quantification of **5-Phenyltetradecane**.

Instrumentation and Consumables

- HPLC System with a quaternary or binary pump, autosampler, column compartment, and UV-Vis detector.
- Data Acquisition and Analysis Software
- Analytical Balance
- Ultrasonic Bath
- Volumetric flasks, pipettes, and other standard laboratory glassware

- HPLC vials with caps and septa
- Syringe filters (0.45 µm)

Chromatographic Conditions

A C18 stationary phase is well-suited for the separation of non-polar compounds like **5-Phenyltetradecane**. A gradient elution with a mixture of acetonitrile and water allows for efficient elution and good peak shape. UV detection at 254 nm is appropriate for the phenyl moiety.

Parameter	Value
Column	C18, 5 µm, 4.6 x 250 mm
Mobile Phase A	Water
Mobile Phase B	Acetonitrile
Gradient	70% B to 100% B in 10 min, hold for 5 min
Flow Rate	1.0 mL/min
Column Temperature	30 °C
Injection Volume	10 µL
Detection	UV at 254 nm
Run Time	20 minutes

Experimental Protocol

1. Standard Preparation

1.1. Primary Stock Solution (1000 µg/mL): Accurately weigh 10 mg of **5-Phenyltetradecane** reference standard and transfer it to a 10 mL volumetric flask. Dissolve and dilute to volume with acetonitrile. Sonicate for 5 minutes to ensure complete dissolution.

1.2. Working Standard Solutions: Prepare a series of working standard solutions by serial dilution of the primary stock solution with acetonitrile to achieve concentrations ranging from 1

µg/mL to 100 µg/mL.

2. Sample Preparation

2.1. Accurately weigh a sample containing **5-Phenyltetradecane** and dissolve it in a known volume of acetonitrile to achieve a theoretical concentration within the calibration range.

2.2. Sonicate the sample solution for 10 minutes to ensure complete extraction and dissolution.

2.3. Filter the sample solution through a 0.45 µm syringe filter into an HPLC vial before injection.

3. Chromatographic Analysis

3.1. Equilibrate the HPLC system with the initial mobile phase composition (70% Acetonitrile) for at least 30 minutes or until a stable baseline is achieved.

3.2. Inject the prepared standard and sample solutions into the HPLC system.

3.3. Record the chromatograms and integrate the peak corresponding to **5-Phenyltetradecane**.

4. Data Analysis

4.1. Calibration Curve: Construct a calibration curve by plotting the peak area of the **5-Phenyltetradecane** standard solutions against their corresponding concentrations.

4.2. Quantification: Determine the concentration of **5-Phenyltetradecane** in the sample by interpolating its peak area from the calibration curve.

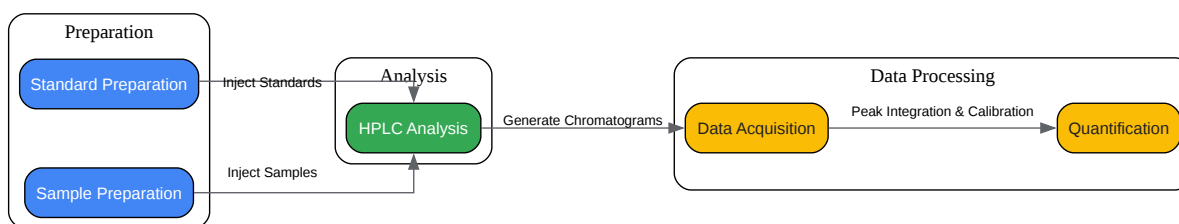
Expected Results

The described method is expected to provide a sharp, well-resolved peak for **5-Phenyltetradecane**. The retention time and peak area can be used for qualitative and quantitative analysis, respectively.

Analyte	Retention Time (min)	Limit of Detection (LOD) (µg/mL)	Limit of Quantification (LOQ) (µg/mL)	Linearity (R ²)
5-Phenyltetradecane	~ 8.5	~ 0.5	~ 1.5	> 0.999

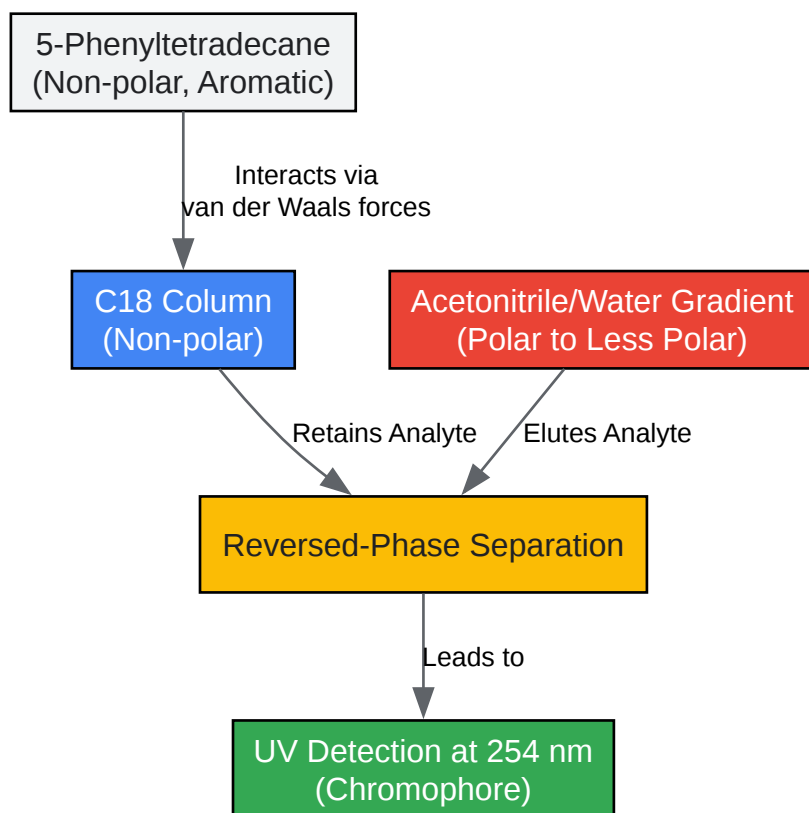
Note: The values presented are typical and may vary depending on the specific instrument and column used.

Visualizations



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Caption: Experimental workflow for the HPLC analysis of **5-Phenyltetradecane**.



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Caption: Logical relationships in the reversed-phase HPLC method.

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